

# Ammonium Paramolybdate: A Comprehensive Technical Guide for Researchers

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## Compound of Interest

Compound Name: *NH4-6*

Cat. No.: *B1193248*

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Ammonium paramolybdate, a key inorganic compound, finds extensive application across various scientific and industrial domains. This technical guide provides an in-depth overview of its core properties, common synonyms, and detailed experimental protocols relevant to researchers, scientists, and drug development professionals.

## Nomenclature and Synonyms

Ammonium paramolybdate is frequently referred to by several alternative names in scientific literature and commercial contexts. Understanding these synonyms is crucial for effective information retrieval and clear communication. The most common synonym is Ammonium heptamolybdate tetrahydrate, which accurately reflects its chemical structure.

Other notable synonyms include:

- Ammonium molybdate[1]
- Ammonium heptamolybdate[2]
- Molybdic acid ammonium salt tetrahydrate[1]
- Hexaammonium molybdate[2]
- Ammonium molybdate tetrahydrate[2]

The IUPAC name for this compound is Ammonium docosaooxoheptamolybdate(6–).

## Physicochemical Properties

A summary of the key quantitative properties of ammonium paramolybdate is presented in the table below for easy reference and comparison.

Property	Value	Reference
Chemical Formula	$(\text{NH}_4)_6\text{Mo}_7\text{O}_{24} \cdot 4\text{H}_2\text{O}$	[1][3]
Molar Mass	1235.86 g/mol	[1]
Appearance	White to slightly yellowish crystalline solid	[1]
Density	2.498 g/cm <sup>3</sup>	[1]
Melting Point	Decomposes at approximately 190 °C	[1]
Solubility in Water	400 g/L (at 20 °C)	[4]
pH	5.3 (50 g/L in H <sub>2</sub> O at 20 °C)	
Bulk Density	800 kg/m <sup>3</sup>	

## Experimental Protocols

Ammonium paramolybdate is a critical reagent in numerous analytical and synthetic procedures. This section provides detailed methodologies for some of its key applications.

### Quantitative Determination of Phosphate

This protocol outlines the spectrophotometric determination of phosphate in a sample, a common application of ammonium paramolybdate in analytical chemistry. The method is based on the formation of a colored phosphomolybdate complex.

Materials:

- Ammonium paramolybdate solution (dissolve 5 g of  $(\text{NH}_4)_6\text{Mo}_7\text{O}_{24} \cdot 4\text{H}_2\text{O}$  in 100 mL of deionized water)[2]

- Concentrated Sulfuric Acid ( $\text{H}_2\text{SO}_4$ )
- Ascorbic acid
- Standard phosphate solution
- Spectrophotometer

#### Procedure:

- **Reagent Preparation:** To 100 mL of the ammonium molybdate solution, slowly and carefully add 160 mL of concentrated sulfuric acid while cooling the flask.<sup>[2]</sup> Once cooled, dilute the solution to 500 mL with deionized water.<sup>[2]</sup>
- **Sample and Standard Preparation:** Prepare a series of standard phosphate solutions of known concentrations.<sup>[2]</sup> For each standard and the unknown sample, place 10 mL into a separate conical flask.<sup>[2]</sup>
- **Reaction Development:** To each flask, add 20 mL of deionized water, 2 mL of the molybdate-acid reagent, and a spatula of ascorbic acid crystals.<sup>[2]</sup>
- **Color Formation:** Gently heat the solutions to boiling, at which point a deep blue or green color will develop.<sup>[2]</sup> Allow the solutions to cool to room temperature.
- **Spectrophotometric Measurement:** Measure the absorbance of each standard and the sample at the wavelength of maximum absorbance for the colored complex.
- **Quantification:** Construct a calibration curve by plotting the absorbance of the standards against their known concentrations. Determine the phosphate concentration in the sample by interpolating its absorbance on the calibration curve.

## Synthesis of Ammonium Paramolybdate

This protocol describes the laboratory-scale synthesis of ammonium paramolybdate from molybdenum trioxide.

#### Materials:

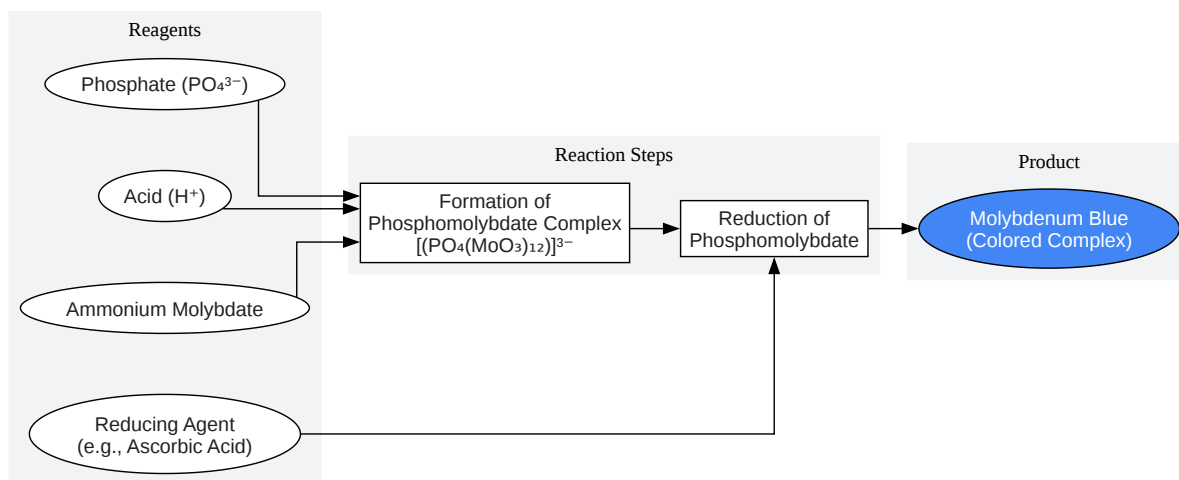
- Molybdenum trioxide ( $\text{MoO}_3$ )
- Aqueous ammonia ( $\text{NH}_4\text{OH}$ )
- Beaker
- Stirring rod
- Evaporating dish

Procedure:

- Dissolve molybdenum trioxide in an excess of aqueous ammonia in a beaker, stirring to facilitate dissolution.<sup>[5]</sup>
- Once the molybdenum trioxide has completely dissolved, transfer the solution to an evaporating dish.
- Allow the solution to evaporate at room temperature.<sup>[5]</sup> The excess ammonia will co-evaporate.
- As the solution concentrates, six-sided transparent prisms of ammonium heptamolybdate tetrahydrate will crystallize.<sup>[5]</sup>
- Collect the crystals and allow them to air dry.

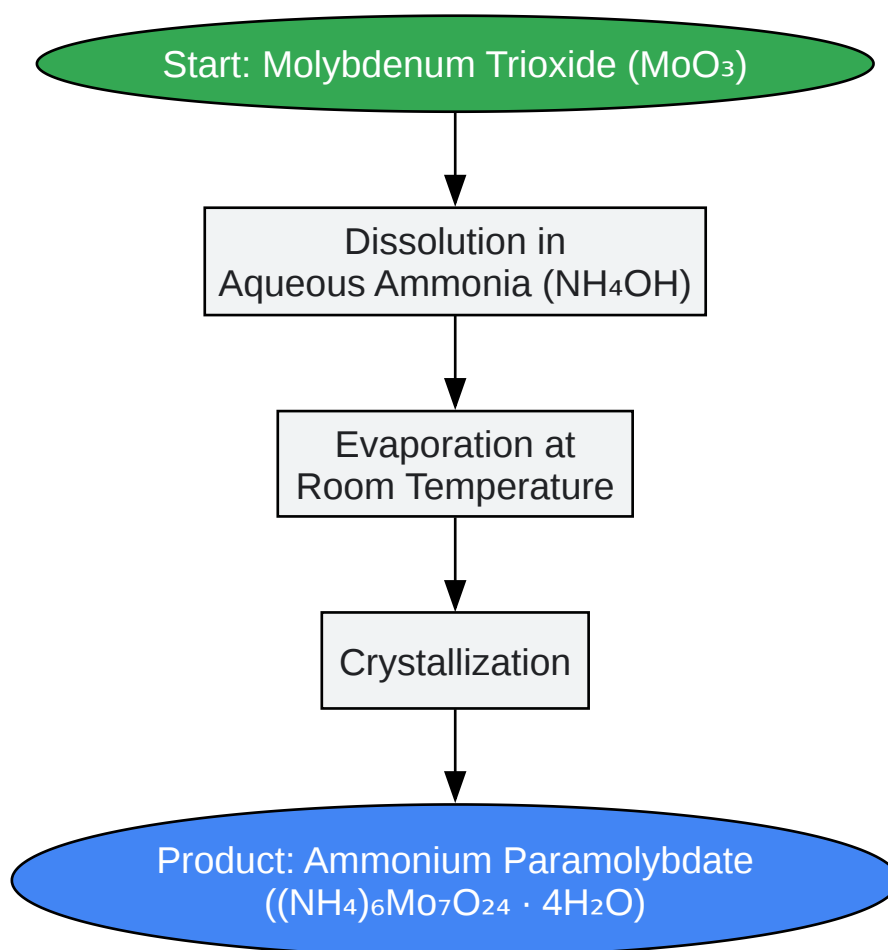
## Visualization of Key Processes

The following diagrams, generated using Graphviz (DOT language), illustrate important workflows and reaction pathways involving ammonium paramolybdate.



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Caption: Workflow for the detection of phosphate using ammonium paramolybdate.



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Caption: Simplified workflow for the synthesis of ammonium paramolybdate.

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